

# An In-depth Technical Guide to Methyl 5-bromo-1H-indole-2-carboxylate

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## Compound of Interest

Compound Name: *methyl 5-bromo-1H-indole-2-carboxylate*

Cat. No.: *B1349429*

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CAS Number: 210345-56-5

This technical guide provides a comprehensive overview of **methyl 5-bromo-1H-indole-2-carboxylate**, a key intermediate in organic synthesis and drug discovery. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, synthesis, spectroscopic data, and its emerging role in the development of targeted therapeutics.

## Chemical and Physical Properties

**Methyl 5-bromo-1H-indole-2-carboxylate** is a solid at room temperature.<sup>[1][2]</sup> Below is a summary of its key physical and chemical properties.

Property	Value	Reference
CAS Number	210345-56-5	[3]
Molecular Formula	C <sub>10</sub> H <sub>8</sub> BrNO <sub>2</sub>	[3]
Molecular Weight	254.08 g/mol	[3]
Appearance	Solid	[1][2]
IUPAC Name	methyl 5-bromo-1H-indole-2-carboxylate	[3]
InChI	InChI=1S/C10H8BrNO2/c1-14-10(13)9-5-6-4-7(11)2-3-8(6)12-9/h2-5,12H,1H3	[3]
InChIKey	DNHVXZDHGTWAQW-UHFFFAOYSA-N	[3]
SMILES	<chem>COC(=O)C1=CC2=C(N1)C=C(C=C2)Br</chem>	[3]
Storage Temperature	2-8°C, sealed in dry conditions	[1]

## Synthesis

The synthesis of **methyl 5-bromo-1H-indole-2-carboxylate** is typically achieved through the esterification of 5-bromo-1H-indole-2-carboxylic acid.

### Synthesis of 5-bromo-1H-indole-2-carboxylic acid

A common method for the synthesis of the precursor, 5-bromo-1H-indole-2-carboxylic acid, involves the hydrolysis of its corresponding ethyl ester.

Experimental Protocol:

- Dissolve 134 g of ethyl 5-bromoindole-2-carboxylate in a mixture of 31.25 g of 96% methanol and 183 mL of water in a round-bottom flask.
- Add a solution of sodium hydroxide and heat the mixture to reflux for 30 minutes.

- Monitor the reaction progress using thin-layer chromatography (TLC).
- Once the reaction is complete, cool the mixture to 40°C.
- Slowly add a 10% hydrochloric acid solution dropwise to adjust the pH to 3-4, which will induce the precipitation of the product.
- Collect the precipitate by filtration, wash with water, and dry to yield 5-bromo-1H-indole-2-carboxylic acid.

## Esterification to Methyl 5-bromo-1H-indole-2-carboxylate

### Experimental Protocol:

- In a round-bottom flask, suspend 5-bromo-1H-indole-2-carboxylic acid (1 equivalent) in methanol (10-20 volumes).
- Cool the suspension to 0°C in an ice bath.
- Slowly add thionyl chloride (1.2 - 1.5 equivalents) dropwise to the stirred suspension.
- After the addition is complete, remove the ice bath and stir the reaction mixture at room temperature overnight.
- Monitor the reaction by TLC until the starting material is consumed.
- Remove the solvent under reduced pressure.
- Dissolve the residue in a suitable organic solvent (e.g., ethyl acetate) and wash with a saturated sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by recrystallization or column chromatography to yield pure **methyl 5-bromo-1H-indole-2-carboxylate**.

## Spectroscopic Data

The structural confirmation of **methyl 5-bromo-1H-indole-2-carboxylate** is achieved through various spectroscopic techniques.

Spectroscopy	Data
<sup>1</sup> H NMR (400 MHz, CDCl <sub>3</sub> )	δ (ppm): 8.96 (s, 1H, NH), 7.83 (d, J=1.8 Hz, 1H, H-4), 7.40 (dd, J=8.7, 1.8 Hz, 1H, H-6), 7.30 (d, J=8.7 Hz, 1H, H-7), 7.14 (d, J=1.0 Hz, 1H, H-3), 3.95 (s, 3H, OCH <sub>3</sub> )
<sup>13</sup> C NMR	Expected peaks around δ 162 (C=O), 135 (C-5), 130, 128, 125, 122, 115, 113, 108 (aromatic carbons), 52 (OCH <sub>3</sub> ).
IR	Expected characteristic peaks around 3300 cm <sup>-1</sup> (N-H stretch), 1700 cm <sup>-1</sup> (C=O stretch, ester), and in the aromatic region.
Mass Spectrometry	m/z: [M] <sup>+</sup> calculated for C <sub>10</sub> H <sub>8</sub> BrNO <sub>2</sub> : 252.97.

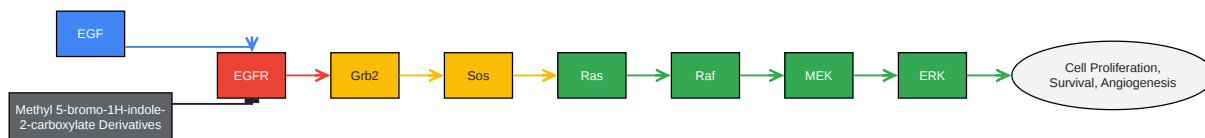
## Applications in Drug Discovery

**Methyl 5-bromo-1H-indole-2-carboxylate** is a valuable building block in medicinal chemistry, particularly in the development of kinase inhibitors for cancer therapy. The indole scaffold is a privileged structure in drug design, and the bromo-substituent provides a handle for further chemical modifications, such as cross-coupling reactions, to generate diverse libraries of compounds.

Derivatives of this molecule have shown significant inhibitory activity against key signaling pathways implicated in cancer progression, including the Epidermal Growth Factor Receptor (EGFR) and Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2) pathways.

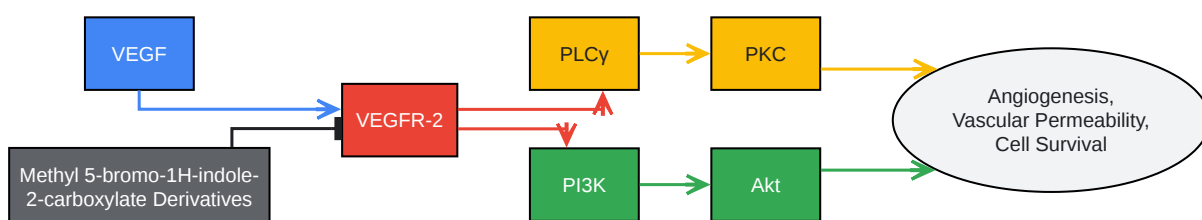
## Inhibition of EGFR and VEGFR-2 Signaling Pathways

The following diagrams illustrate the simplified signaling pathways of EGFR and VEGFR-2, which are key targets for anticancer therapies.



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Caption: Simplified EGFR Signaling Pathway Inhibition.



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Caption: Simplified VEGFR-2 Signaling Pathway Inhibition.

## Safety and Handling

**Methyl 5-bromo-1H-indole-2-carboxylate** should be handled with care in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn. Avoid inhalation of dust and contact with skin and eyes. For detailed safety information, refer to the Material Safety Data Sheet (MSDS).

## Conclusion

**Methyl 5-bromo-1H-indole-2-carboxylate** is a versatile and valuable building block for the synthesis of complex heterocyclic compounds with significant potential in drug discovery. Its role as a precursor to potent inhibitors of key oncogenic signaling pathways highlights its importance for researchers in the field of medicinal chemistry and oncology. This guide provides a foundational resource for the synthesis, characterization, and application of this important chemical intermediate.

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## References

- 1. ClinPGx [clinpgx.org]
- 2. researchgate.net [researchgate.net]
- 3. methyl 5-bromo-1H-indole-2-carboxylate | C<sub>10</sub>H<sub>8</sub>BrNO<sub>2</sub> | CID 914343 - PubChem [pubchem.ncbi.nlm.nih.gov]
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